

A Comparative Analysis of Lithium Chlorate and Lithium Perchlorate as Oxidizers

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Compound of Interest

Compound Name: *Lithium chlorate*

Cat. No.: *B081312*

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This guide provides a comprehensive comparison of **lithium chlorate** (LiClO_3) and lithium perchlorate (LiClO_4) as oxidizing agents. The following sections detail their key performance characteristics, thermal decomposition pathways, and relevant experimental protocols to assist researchers in selecting the appropriate oxidizer for their specific applications.

Quantitative Performance Comparison

A summary of the key physical and performance characteristics of **lithium chlorate** and lithium perchlorate is presented in the table below. This data has been compiled from various scientific sources to provide a direct comparison.

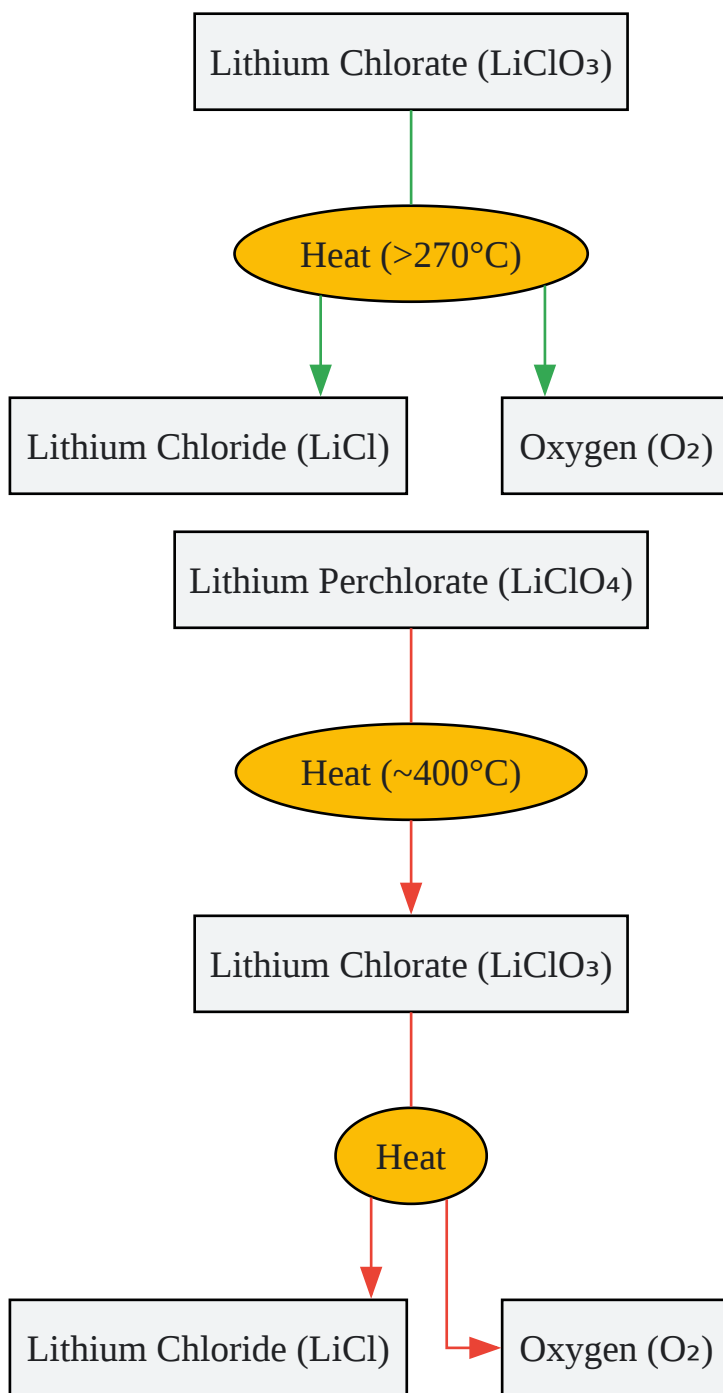
| Property | Lithium Chlorate (LiClO ₃) | Lithium Perchlorate (LiClO ₄) |
|--------------------------------|--|---|
| Molar Mass | 90.39 g/mol | 106.39 g/mol |
| Density | 2.29 g/cm ³ | 2.43 g/cm ³ |
| Melting Point | 127.6 - 129 °C | 236 °C |
| Decomposition Temperature | ~270 °C (Decomposes) | ~400 °C |
| Oxygen Balance (to LiCl) | +42.5% | +60.1% |
| Oxygen Content (by weight) | 53.1% | 60.1% ^[1] |
| Specific Impulse (Theoretical) | Data not readily available | Up to 233s (with 15% aluminum in a PVA-based propellant) ^[2] |

Thermal Decomposition Mechanisms

The thermal decomposition of these oxidizers is a critical factor in their application, particularly in energetic materials. The pathways differ significantly, influencing their stability and the byproducts of their reactions.

Lithium Chlorate Decomposition

The thermal decomposition of **lithium chlorate** is a direct process, yielding lithium chloride and oxygen gas. This reaction is a key source of its oxidizing power.





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References

- 1. Lithium Nitrate vs Lithium Perchlorate: Oxidizing Power and Safety Metrics [eureka.patsnap.com]
- 2. researchgate.net [researchgate.net]
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